

# N-Nitrosopiperidine-d10: A Technical Safety Guide for Researchers

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## Compound of Interest

Compound Name: *N*-Nitrosopiperidine-d10

Cat. No.: B588968

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the material safety data for **N-Nitrosopiperidine-d10** (CAS No. 960049-21-2), a deuterated analogue of the carcinogenic nitrosamine, N-Nitrosopiperidine. This document is intended to be a critical resource for researchers, scientists, and professionals in drug development, offering detailed information on its properties, hazards, handling, and storage.

## Chemical and Physical Properties

**N-Nitrosopiperidine-d10** is a stable, isotopically labeled compound used as an internal standard or tracer in various analytical applications, including mass spectrometry-based assays.<sup>[1]</sup> Its physical and chemical properties are summarized below.

Property	Value	Source(s)
Molecular Formula	C <sub>5</sub> D <sub>10</sub> N <sub>2</sub> O	[2][3]
Molecular Weight	124.21 g/mol	[2][3]
Appearance	Colorless to light yellow liquid or oil	[2][4][5]
Purity	>95% (HPLC), 98.2% (GC)	[2][3]
Isotopic Enrichment	98 atom % D, 99.2%	[2][6]
Solubility	Soluble in Methanol (≥ 100 mg/mL)	[1]
Storage Temperature	-20°C for long-term storage	[1][3][4]

## Toxicological Information and Hazard Identification

While specific toxicological studies on the deuterated form are limited, the data for the parent compound, N-Nitrosopiperidine, is extensive and relevant due to their structural similarity. N-Nitrosopiperidine is classified as a substance reasonably anticipated to be a human carcinogen.[7]

### GHS Classification:

The Globally Harmonized System (GHS) classification for substances with similar hazards typically includes:

- Acute Toxicity, Oral (Category 3): Toxic if swallowed.[8]
- Carcinogenicity (Category 2): Suspected of causing cancer.[8]
- Skin Irritation (Category 2): Causes skin irritation.[9]
- Eye Irritation (Category 2): Causes serious eye irritation.[9]
- Skin Sensitization (Category 1): May cause an allergic skin reaction.[9]

GHS Hazard Classification	
Skin Sensitization	H317: May cause an allergic skin reaction
Eye Irritation	H319: Causes serious eye irritation
Skin Irritation	H315: Causes skin irritation
Carcinogenicity	H351: Suspected of causing cancer
Acute Toxicity (Oral)	H301: Toxic if swallowed

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#### GHS Hazard Pictograms and Statements

## Safe Handling and Storage Protocols

Due to its potential hazards, strict adherence to safety protocols is mandatory when handling **N-Nitrosopiperidine-d10**.

### 3.1. Engineering Controls:

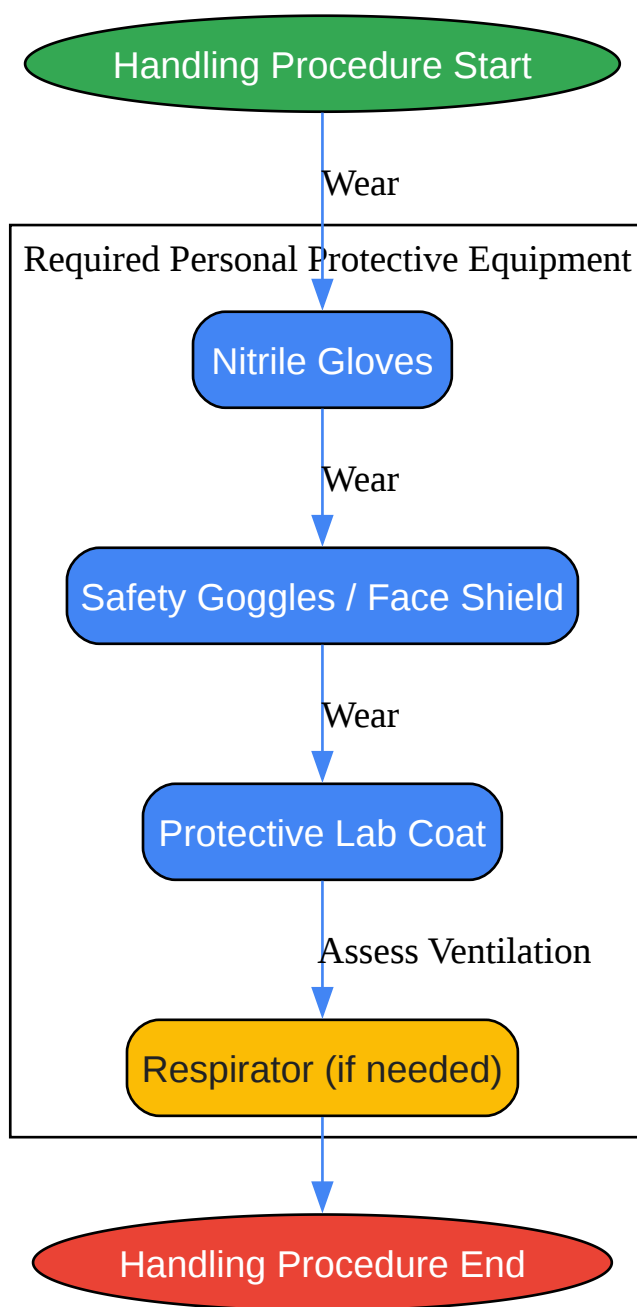
- Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[9]
- Use local exhaust ventilation to minimize exposure.[9]

- An emergency eyewash station and safety shower must be readily accessible.[10]

### 3.2. Personal Protective Equipment (PPE):

The following personal protective equipment is required:

- Hand Protection: Wear suitable protective gloves (e.g., nitrile rubber).[9]
- Eye/Face Protection: Use chemical safety goggles and/or a face shield.[9]
- Skin and Body Protection: A lab coat or other protective clothing is necessary to prevent skin contact.[9]
- Respiratory Protection: If ventilation is inadequate, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.[9]



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### Recommended Personal Protective Equipment Workflow

#### 3.3. Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[10]
- The recommended storage temperature is -20°C.[1][3][4]

- Keep away from incompatible materials such as strong oxidizing agents.[10]
- Protect from light.[10]

## Emergency Procedures

### 4.1. First-Aid Measures:

- Inhalation: Remove the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[11]
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.[9]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[9]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[12]

### 4.2. Accidental Release Measures:

- Evacuate personnel from the area.[10]
- Wear appropriate personal protective equipment.[10]
- Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal.[10]
- Ventilate the area and wash the spill site after material pickup is complete.[10]

## Disposal Considerations

Disposal of **N-Nitrosopiperidine-d10** and its containers must be in accordance with all applicable federal, state, and local regulations. It may be classified as a hazardous waste.[10]

Disclaimer: This document is intended as a guide and is not a substitute for a formal Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS) provided by the manufacturer. Always consult the original SDS for the most current and complete information before handling this chemical.

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